

safety precautions for handling Dihydridotetrakis(triphenylphosphine)ruthenium(II)

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Compound of Interest

Compound Name: Dihydridotetrakis(triphenylphosphine)
ruthenium(II)

Cat. No.: B106754

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Technical Support Center: Dihydridotetrakis(triphenylphosphine)ruthenium(II)

This technical support center provides essential safety information, troubleshooting guides, and experimental protocols for researchers, scientists, and drug development professionals working with **Dihydridotetrakis(triphenylphosphine)ruthenium(II)**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Dihydridotetrakis(triphenylphosphine)ruthenium(II)**?

A1: The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment (PPE).

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **Dihydridotetrakis(triphenylphosphine)ruthenium(II)**, you must wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^{[1][3]} A NIOSH-approved N95 dust mask is also recommended, especially when handling the powder outside of a glovebox or fume hood, to prevent inhalation.^{[2][4]}

Q3: How should **Dihydridotetrakis(triphenylphosphine)ruthenium(II)** be stored?

A3: This compound is air-sensitive and should be stored in a tightly sealed container under an inert atmosphere, such as nitrogen or argon.[5] It should be kept in a cool, dry, and well-ventilated area, away from heat, direct sunlight, and strong oxidizing agents.[3][6]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with plenty of soap and water.[1] If skin irritation persists, seek medical attention. For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[1] Seek immediate medical attention.

Q5: How should I dispose of waste containing this ruthenium complex?

A5: Dispose of waste containing **Dihydridotetrakis(triphenylphosphine)ruthenium(II)** in accordance with local, state, and federal regulations for hazardous waste. Do not let the product enter drains.[7] Small residual amounts on glassware should be carefully quenched before cleaning.

Troubleshooting Guide

Q1: I observe a color change in the compound upon storage. Is it still viable for my reaction?

A1: **Dihydridotetrakis(triphenylphosphine)ruthenium(II)** is an ochre/lustrous powder.[5] A significant color change may indicate decomposition or oxidation due to improper storage or exposure to air and moisture. It is recommended to use a fresh batch or test the catalytic activity on a small scale before proceeding with a large-scale reaction.

Q2: My reaction catalyzed by **Dihydridotetrakis(triphenylphosphine)ruthenium(II)** is sluggish or incomplete. What could be the issue?

A2: Several factors could contribute to poor catalytic activity. Ensure that your solvents and reagents are anhydrous and deoxygenated, as the catalyst is air-sensitive. The catalyst itself may have degraded due to improper handling or storage. Additionally, verify the reaction temperature and pressure are appropriate for the specific transformation. Some reactions may also be inhibited by certain functional groups present in the substrate.

Q3: I spilled a small amount of the powder on the lab bench. How should I clean it up?

A3: For a small spill, first ensure the area is well-ventilated and you are wearing the appropriate PPE, including a dust mask.^[7] Gently sweep up the powder, avoiding dust generation, and place it in a sealed container for hazardous waste disposal.^[8] Clean the area with a suitable solvent and decontaminate the surface. For larger spills, evacuate the area and follow your institution's emergency procedures.

Quantitative Data

Property	Value	Reference
Molecular Formula	C ₇₂ H ₆₂ P ₄ Ru	^[5]
Molecular Weight	1152.23 g/mol	^[4]
Appearance	Ochre/Lustrous Powder	^[5]
Melting Point	181-183 °C	^[2] ^[4]
Hazard Statements	H315, H319, H335	^[2] ^[4]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	^[2] ^[4]
Storage Temperature	2-8°C under inert gas	^[5]

Experimental Protocol: Hydrogenation of an Alkene

This protocol provides a general procedure for the hydrogenation of an alkene using **Dihydridotetrakis(triphenylphosphine)ruthenium(II)** as a catalyst. All operations should be performed under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line techniques or in a glovebox.

Materials:

- **Dihydridotetrakis(triphenylphosphine)ruthenium(II)**
- Alkene substrate
- Anhydrous, deoxygenated solvent (e.g., toluene or THF)

- Hydrogen gas (high purity)
- Schlenk flask or other suitable reaction vessel
- Magnetic stirrer and stir bar
- Hydrogen balloon or hydrogenation apparatus

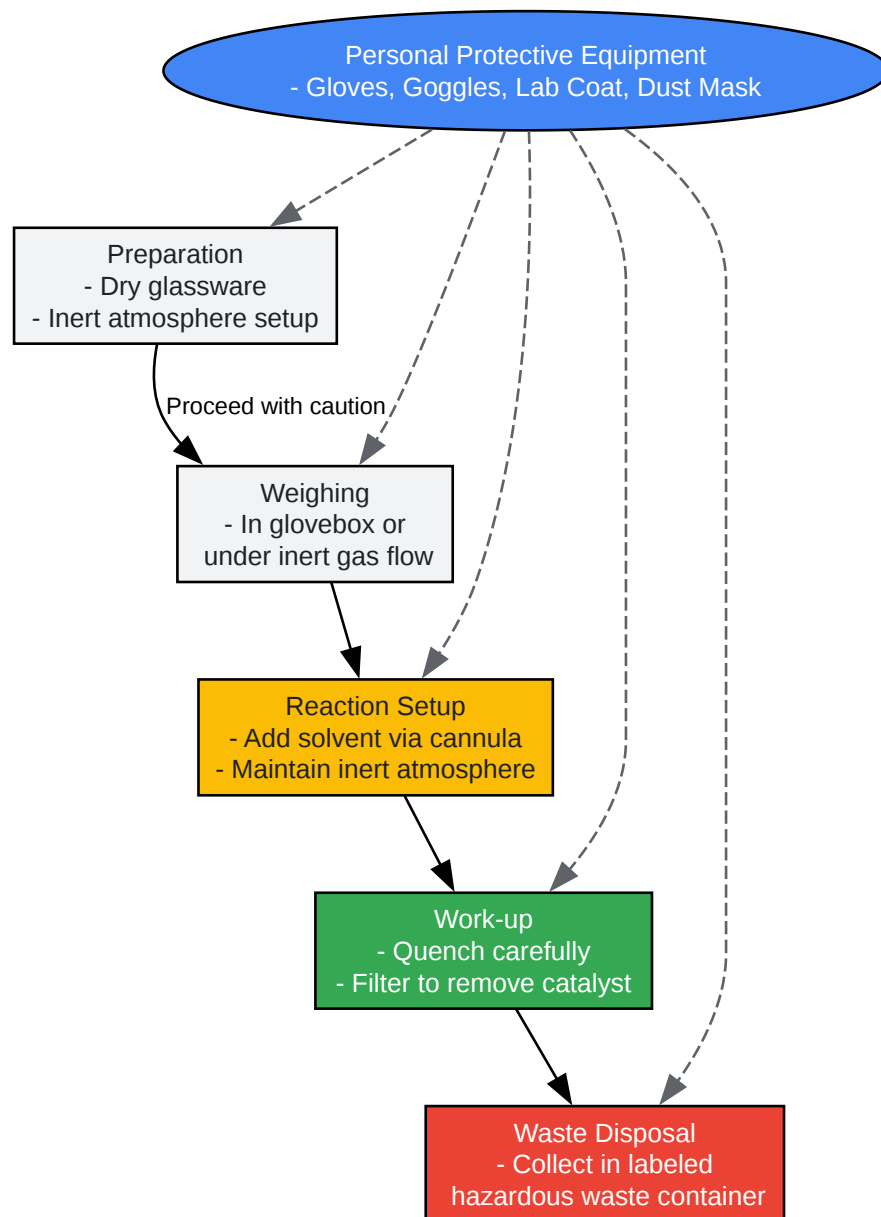
Procedure:

- Preparation of the Reaction Vessel:
 - Ensure the Schlenk flask and stir bar are thoroughly dried in an oven and cooled under vacuum.
 - Backfill the flask with an inert gas.
- Addition of Reactants:
 - In the inert atmosphere of a glovebox, weigh the **Dihydridotetrakis(triphenylphosphine)ruthenium(II)** catalyst and the alkene substrate and add them to the Schlenk flask.
 - If a glovebox is not available, add the solids to the flask under a positive flow of inert gas.
- Addition of Solvent:
 - Add the anhydrous, deoxygenated solvent to the Schlenk flask via a cannula or syringe.
- Hydrogenation:
 - Seal the flask and connect it to a hydrogen source.
 - Purge the flask with hydrogen gas by evacuating and backfilling with hydrogen three times.
 - Maintain a positive pressure of hydrogen (e.g., using a balloon) and stir the reaction mixture vigorously.
- Reaction Monitoring:

- Monitor the progress of the reaction by TLC, GC, or NMR analysis of aliquots taken from the reaction mixture using a syringe under an inert atmosphere.
- Work-up:
 - Once the reaction is complete, carefully vent the excess hydrogen in a fume hood.
 - The reaction mixture can then be filtered through a pad of silica gel or celite to remove the catalyst.
 - Concentrate the filtrate under reduced pressure to obtain the crude product, which can be further purified by chromatography or distillation.

Visualizations

Safe Handling Workflow for Dihydridotetrakis(triphenylphosphine)ruthenium(II)



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Caption: Workflow for safe handling of air-sensitive ruthenium catalyst.

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